The Selective Intermediate: A Technical Guide to 2-Bromo-2-cyanoacetamide

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Compound of Interest

Compound Name:	*2-Bromo-2-cyanoacetamide*
CAS No.:	*1113-55-9*
Cat. No.:	*B075607*

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Content Type: Technical Whitepaper Subject: **2-Bromo-2-cyanoacetamide** (MBCA/MBNPA) CAS: 1113-55-9 Primary Focus: Synthesis, Historical Isolation, and Pharmaceutical/Biocidal Applications[1]

Executive Summary

2-Bromo-2-cyanoacetamide (MBCA), often overshadowed by its di-brominated analog DBNPA (a prolific industrial biocide), represents a critical junction in organic synthesis and environmental toxicology.[1] While DBNPA (2,2-dibromo-3-nitrilopropionamide) dominates the water treatment market, MBCA is the distinct monobromo species (

).[1]

This guide serves researchers requiring high-purity isolation of MBCA for pharmaceutical heterocycle synthesis and environmental scientists tracking the degradation kinetics of brominated biocides. Unlike DBNPA, which forms readily upon exhaustive bromination, MBCA requires precise stoichiometric control to isolate, a challenge that defined its early historical obscurity.[1]

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Part 1: Chemical Identity & Historical Emergence[2]

The "Selectivity Challenge" (1930s–1960s)

The history of **2-bromo-2-cyanoacetamide** is defined by the difficulty of its isolation.[1] In the early 20th century, researchers attempting to brominate cyanoacetamide (

) invariably produced mixtures dominated by the di-bromo species (DBNPA) or unreacted starting material.

- The 1933 Misidentification: Early attempts, such as those by Jackson et al. (J. Am. Chem. Soc. 55, 5001), claimed to synthesize MBCA in acetic acid. However, subsequent analysis revealed the product was likely bromomalonamide, resulting from the hydrolysis of the nitrile group under acidic reaction conditions.

- The Dow Breakthrough (1967): The definitive isolation of MBCA was achieved by George A. Burk at Dow Chemical. The critical insight was the solvent system. By using benzene or halogenated hydrocarbons (instead of water or acetic acid) and strictly controlling temperature (

  C), the "over-bromination" to DBNPA was suppressed. This process was patented in 1970 (US Patent 3,488,734), marking the true "discovery" of a reproducible synthetic route.

Structural Distinction

MBCA possesses a chiral center at the

-carbon, unlike the achiral DBNPA. This asymmetry makes it a unique "bifunctional handle" for stereoselective synthesis in medicinal chemistry.

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Feature	2-Bromo-2-cyanoacetamide (MBCA)	2,2-Dibromo-3-nitrilopropionamide (DBNPA)
CAS Number	1113-55-9	10222-01-2
Formula		
Bromination State	Mono-substituted	Di-substituted
Primary Role	Pharma Intermediate / Metabolite	Industrial Biocide
Reactivity	Nucleophilic substitution / Cyclization	Rapid Hydrolysis / Oxidizer

Part 2: Synthesis & Reaction Protocols

Protocol: Selective Monobromination

Objective: Synthesize **2-bromo-2-cyanoacetamide** while minimizing DBNPA formation.
Mechanism: Electrophilic

-substitution.

Reagents:

- 2-Cyanoacetamide (1.0 eq)[1][2]
- Bromine (

) (1.0 eq)
- Solvent: 1,2-Dichloroethane (DCE) or Benzene (Anhydrous)[1]

Step-by-Step Workflow:

- Suspension: Suspend 2-cyanoacetamide in anhydrous DCE. The starting material is sparingly soluble, creating a heterogeneous mixture.
- Addition: Add elemental bromine dropwise. Crucial: Maintain temperature between 40–50°C.

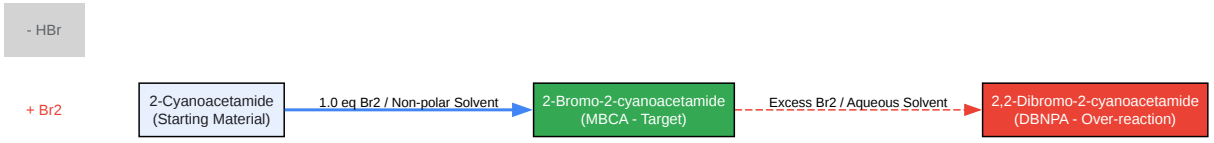
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- Why? Higher temperatures favor the thermodynamic product (Dibromo), while lower temperatures slow the reaction significantly.

- Reflux: Heat to mild reflux until HBr evolution ceases (approx. 2-3 hours).
- Isolation: Cool the mixture. The product, **2-bromo-2-cyanoacetamide**, will precipitate as a white/off-white solid.[1][3]
- Purification: Recrystallize from ethanol to remove traces of DBNPA.

Visualization: The Bromination Pathway

The following diagram illustrates the kinetic competition between the Mono and Di species.



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Figure 1: Reaction pathway showing the critical divergence between MBCA and DBNPA based on stoichiometry and solvent choice.

Part 3: The Biocidal Context (Degradation Kinetics)

While MBCA is a synthetic target for chemists, for environmental scientists, it is the primary metabolite of DBNPA. DBNPA is a "quick-kill" biocide because it hydrolyzes rapidly. Understanding MBCA is essential for regulatory compliance (EPA/REACH) regarding effluent toxicity.

Hydrolysis Pathway

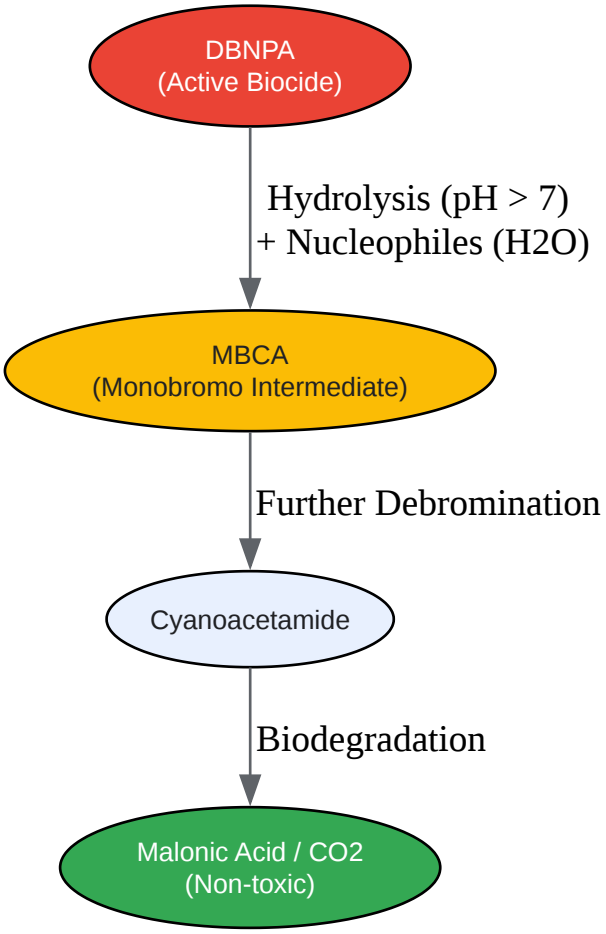
In aqueous systems (pH 7-9), DBNPA degrades via debromination. MBCA is the transient intermediate before final breakdown into non-toxic cyanoacetic acid.

- Half-life: DBNPA (

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hours at pH 8).[1]

- Toxicity: MBCA is approximately 2x less toxic to aquatic life (e.g., Pimephales promelas) than DBNPA, but more stable, meaning it persists slightly longer in the discharge zone.[1]



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Figure 2: Environmental fate of DBNPA, highlighting MBCA as the obligate intermediate.[1]

Part 4: Pharmaceutical Applications[2][3][5][6]

In drug discovery, MBCA is valued as a bifunctional electrophile. It contains two reactive centers:[4]

- Electrophilic Carbon (

  -C): Activated by the electron-withdrawing nitrile and carbonyl groups, susceptible to nucleophilic attack (displacement of Br).

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- Nitrile Group (

  ): Susceptible to cyclization reactions.

Heterocycle Synthesis (The Hantzsch-Type Cyclization)

MBCA is frequently employed to synthesize thiazoles, oxazoles, and imidazoles.[1] A classic application is the reaction with thioamides or thioureas.

Mechanism:

- S-Alkylation: The sulfur atom of a thioamide attacks the

  -carbon of MBCA, displacing bromide.

- Cyclization: The nitrogen of the thioamide attacks the nitrile carbon (or the amide carbonyl, depending on conditions).

- Dehydration: Formation of the aromatic heterocycle.

Example Application: Synthesis of 2-amino-4-cyanothiazoles, which are scaffolds for anti-inflammatory and anti-viral drugs.[1]

Part 5: Safety & Handling

Although less aggressive than DBNPA, MBCA is an alkylating agent and must be handled with BSL-2 equivalent chemical safety precautions.[1]

Hazard Class	GHS Code	Description
Acute Toxicity	H301	Toxic if swallowed.[1]
Skin Irritation	H315	Causes skin irritation.
Eye Damage	H318	Causes serious eye damage.
Sensitization	H317	May cause an allergic skin reaction.

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Storage: Store under inert gas (Argon/Nitrogen). MBCA is hygroscopic and light-sensitive. Degradation leads to the release of HBr and darkening of the solid.

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